

Application Note: GC-MS Analysis for Kessane Identification in Plant Extracts

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Compound of Interest

Compound Name: Kessane

Cat. No.: B1673396

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Introduction

Kessane is a naturally occurring sesquiterpenoid ether found in various plants, most notably in the roots and rhizomes of *Valeriana officinalis* L.[1]. As a component of valerian extracts, which are widely used for their sedative and anxiolytic properties, the accurate identification and quantification of **kessane** are crucial for the quality control of raw materials and finished products in the pharmaceutical and nutraceutical industries[2][3]. Gas Chromatography-Mass Spectrometry (GC-MS) is a powerful analytical technique for the separation, identification, and quantification of volatile and semi-volatile compounds like **kessane** in complex plant matrices. This application note provides a detailed protocol for the GC-MS analysis of **kessane** in plant extracts.

Principles of Kessane Identification by GC-MS

GC-MS combines the separation power of gas chromatography with the detection capabilities of mass spectrometry. In the GC, volatile compounds from the plant extract are separated based on their boiling points and affinity for the stationary phase of the column. As the separated compounds elute from the GC column, they enter the mass spectrometer, where they are ionized, typically by electron impact (EI). The resulting charged fragments are then separated by their mass-to-charge ratio (m/z), producing a unique mass spectrum for each compound. The identification of **kessane** is achieved by comparing its retention time and mass spectrum with those of a known standard or with reference spectra from a database.

Experimental Protocols

Sample Preparation: Solvent Extraction of Kessane from Plant Material

This protocol describes a general method for the solvent extraction of **kessane** from dried plant material.

Materials:

- Dried and powdered plant material (e.g., *Valeriana officinalis* root)
- n-Hexane (GC grade)
- Anhydrous sodium sulfate
- Vortex mixer
- Centrifuge
- Syringe filters (0.45 μm)
- GC vials

Procedure:

- Weigh 1 gram of the dried and powdered plant material into a centrifuge tube.
- Add 10 mL of n-hexane to the tube.
- Vortex the mixture for 1 minute to ensure thorough mixing.
- Sonicate the mixture in an ultrasonic bath for 15 minutes.
- Centrifuge the mixture at 3000 rpm for 10 minutes to pellet the solid material.
- Carefully decant the supernatant (n-hexane extract) into a clean glass vial.
- Add a small amount of anhydrous sodium sulfate to the extract to remove any residual water.

- Filter the extract through a 0.45 µm syringe filter into a clean GC vial for analysis.

GC-MS Analysis

Instrumentation:

- Gas Chromatograph coupled with a Mass Spectrometer (GC-MS)
- Capillary Column: A non-polar column such as a DB-5ms (30 m x 0.25 mm i.d., 0.25 µm film thickness) is recommended.

GC-MS Parameters:

Parameter	Value
GC	
Injection Volume	1 µL
Injection Mode	Split (split ratio 20:1)
Injector Temperature	250°C
Carrier Gas	Helium
Flow Rate	1.0 mL/min (constant flow)
Oven Program	Initial temperature 60°C, hold for 2 min; ramp to 240°C at 5°C/min; hold for 5 min
MS	
Ionization Mode	Electron Impact (EI)
Ionization Energy	70 eV
Ion Source Temperature	230°C
Quadrupole Temperature	150°C
Mass Range	40-400 amu
Scan Mode	Full Scan

Data Analysis and Kessane Identification

- Retention Time: Compare the retention time of the peak of interest in the sample chromatogram with the retention time of a pure **kessane** standard, if available.
- Mass Spectrum: Compare the mass spectrum of the peak of interest with a reference mass spectrum of **kessane** from a spectral library (e.g., NIST, Wiley). The key fragments for **kessane** (C₁₅H₂₆O, molecular weight 222.37 g/mol) should be present.

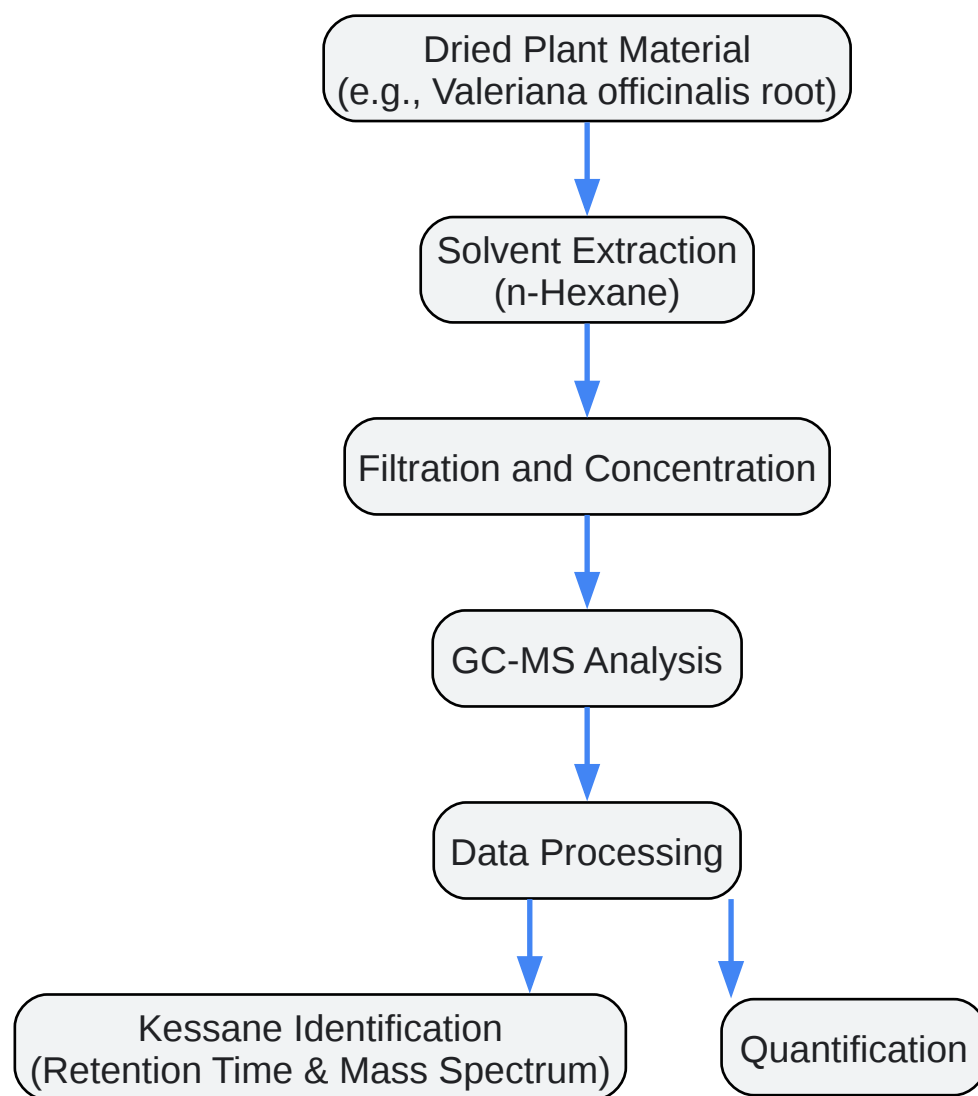
Quantitative Data

The concentration of **kessane** and its derivatives can vary significantly depending on the plant species, origin, and extraction method. The following table summarizes the quantitative data for **kessane** and related compounds found in *Valeriana officinalis* extracts from various studies.

Compound	Plant Material	Extraction Method	Concentration (% of total extract/oil)	Reference
Kessane	V. officinalis roots (cultivated, Poland)	n-Hexane extract	0.53	[1]
α -Kessyl acetate	V. officinalis roots (cultivated, Poland)	n-Hexane extract	1.05 - 1.82	[1]
Kessyl glycol	V. officinalis roots (cultivated, Poland)	n-Hexane extract	0.76 - 9.11	[1]
Kessane	V. officinalis essential oil (various European origins)	Hydrodistillation	0.0 - 1.5	[2]
Kessanyl acetate	V. officinalis essential oil (various European origins)	Hydrodistillation	0.0 - 2.0	[2]
α -Kessyl acetate	V. officinalis L. essential oil (Iranian)	Hydrodistillation	11.06	[4][5]

Visualizations

Experimental Workflow

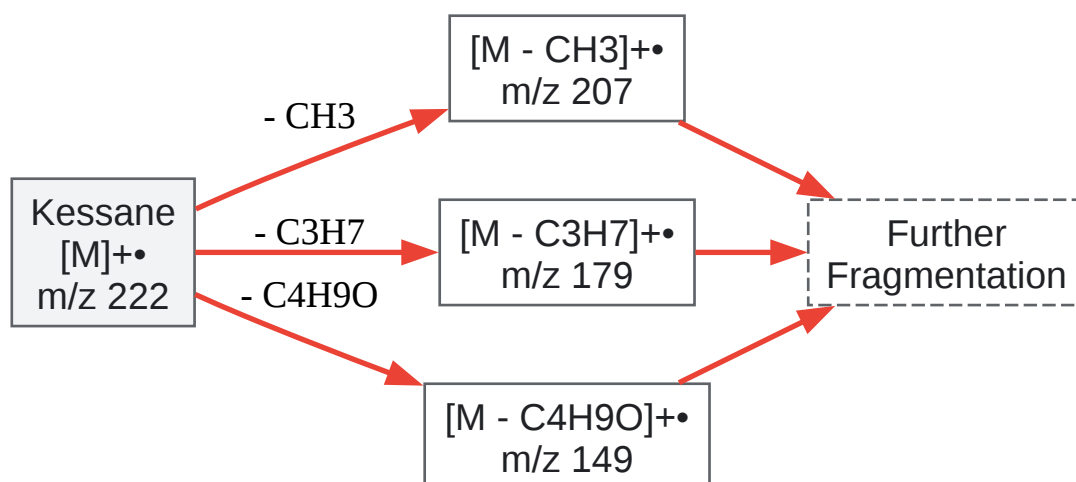


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Caption: Workflow for the GC-MS analysis of **Kessane** in plant extracts.

Proposed Mass Fragmentation Pattern of Kessane

Kessane is a sesquiterpenoid ether with a molecular weight of 222.37 g/mol. While a detailed fragmentation study is not widely available, a plausible fragmentation pattern under electron impact ionization can be proposed based on the structure and general fragmentation rules for sesquiterpene ethers. The molecular ion peak $[M]^+$ at m/z 222 may be weak or absent due to the facile fragmentation of the ether linkage and the hydrocarbon backbone[6][7].

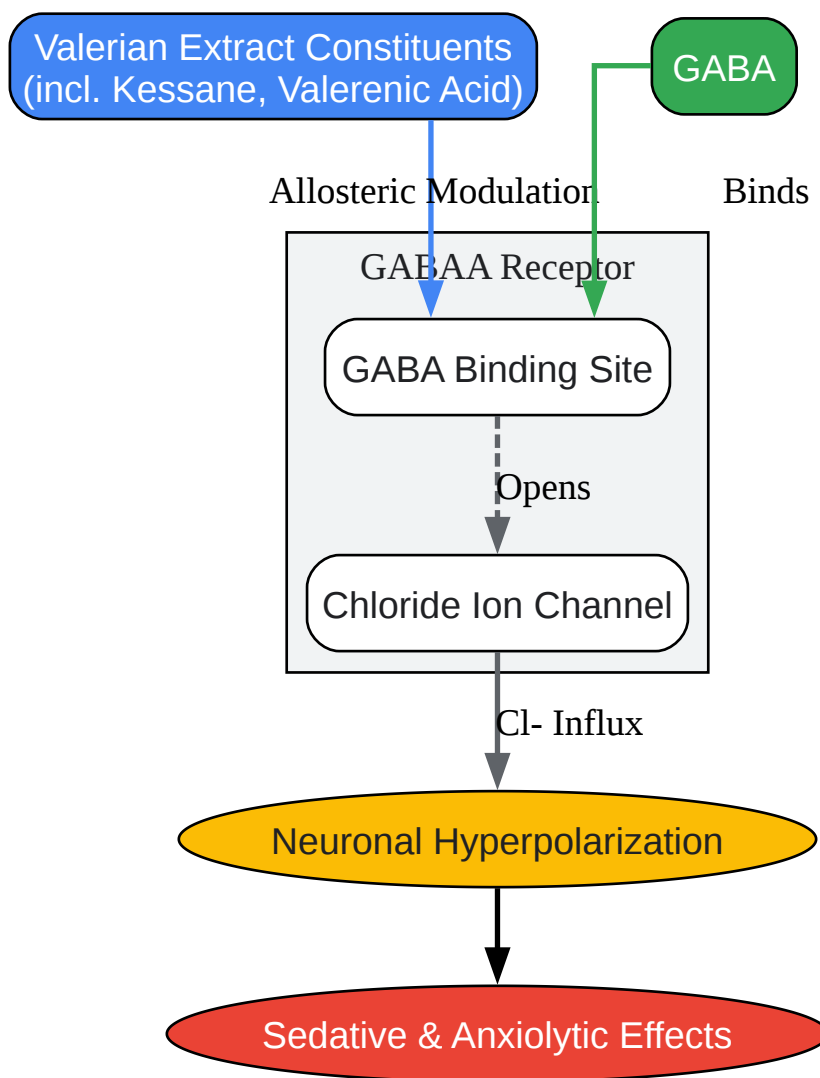


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Caption: Proposed EI mass fragmentation pathway for **Kessane**.

Proposed Mechanism of Action of Valerian Extract Constituents

The sedative effects of *Valeriana officinalis* extracts are believed to be mediated through the modulation of the GABAergic system[3][8]. Constituents of the extract, including sesquiterpenoids like **kessane** and valerenic acid, are thought to interact with GABAA receptors in the central nervous system, enhancing the inhibitory effects of GABA and leading to a calming effect.



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Caption: Proposed mechanism of Valerian extract on the GABAA receptor.

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